

A Comparative Guide to the Anti-Cancer Activity of Englerin A Analogues

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Compound of Interest

Compound Name: Englerin-A

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Englerin A, a natural product isolated from the bark of *Phyllanthus engleri*, has garnered significant attention for its potent and selective cytotoxic activity against renal cancer cells.^[1] Its unique mechanism of action, involving the activation of Transient Receptor Potential Canonical (TRPC) channels TRPC4 and TRPC5, presents a promising new avenue for anti-cancer drug development.^{[1][2]} This guide provides a comparative analysis of the anti-cancer activity of various Englerin A analogues, supported by experimental data, detailed protocols, and visualizations of the key biological pathways and experimental workflows.

Comparative Anti-Cancer Activity of Englerin A Analogues

The anti-cancer activity of Englerin A and its analogues is typically evaluated by determining their half-maximal inhibitory concentration (IC₅₀) or growth inhibition (GI₅₀) values against various cancer cell lines. The following tables summarize the reported GI₅₀ values for several Englerin A analogues with modifications at different positions of the core structure.

Table 1: Anti-Cancer Activity of Englerin A Analogues with Modifications at the C-9 Glycolate Moiety

The glycolate ester at the C-9 position is critical for the biological activity of Englerin A.[3] As demonstrated in the table below, its removal or significant alteration leads to a dramatic loss of potency.

Compound	Modification at C-9	GI50 (A498 cells, nM)[4]	GI50 (UO-31 cells, nM)[4]	GI50 (RXF 393 cells, nM)[4]
Englerin A	Glycolate ester	11	15	59
Englerin B	Hydroxyl group	>10,000	>10,000	>10,000
Analogue 2	Methyl sulfate ester	145	389	427
Analogue 3	trans-Cinnamate ester	>100,000	>100,000	>100,000
Analogue 4	(S)-Glycinate ester	138	219	380
Analogue 5	(R)-Glycinate ester	1,290	2,190	2,400
Analogue 7	Acetate ester of glycolate	19	27	107
Analogue 8	Hexanoate ester of glycolate	26	45	129
Analogue 9	Dimethylacrylate ester of glycolate	15	23	83
Analogue 10	Benzoate ester of glycolate	81	132	302

Table 2: Anti-Cancer Activity of Truncated and Other Englerin A Analogues

Modifications to other parts of the Englerin A scaffold, such as truncation of the A-ring or alterations to the BC-ring system, have also been explored to understand the structure-activity relationship.

Compound	Structural Modification	GI50 (A498 cells, nM)[5]	GI50 (CEM cells, μ M)[5]
Englerin A	-	45	20.4
Analogue 44	Truncated A-ring	>100	Not Reported
Analogue 46	Truncated A-ring	>100	Not Reported
Analogue 17	Modified BC-ring system	Not Reported	3.3
($\pm$)-17	Modified BC-ring system (racemic)	Not Reported	1.8
Analogue 19	Modified BC-ring system	Not Reported	2.4

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. Below are protocols for the key assays used to evaluate the anti-cancer activity of Englerin A analogues.

Cell Viability (MTT) Assay

This colorimetric assay measures the metabolic activity of cells as an indicator of cell viability.

Materials:

- Cancer cell lines (e.g., A498, UO-31, RXF 393)
- Complete culture medium (e.g., RPMI-1640 with 10% FBS and 1% penicillin-streptomycin)
- Englerin A analogues dissolved in DMSO

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 40% DMF, 16% SDS, 2% acetic acid in water)
- 96-well plates
- Incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

- Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well and incubate overnight. [\[3\]](#)
- Prepare serial dilutions of the Englerin A analogues in complete culture medium. The final DMSO concentration should be kept below 0.5%.[\[3\]](#)
- Remove the medium from the wells and add the media containing the different concentrations of the analogues. Include vehicle control (DMSO) and positive control (e.g., Englerin A) wells.
- Incubate the plate for 48-72 hours.[\[3\]](#)
- After incubation, add 10 µL of MTT solution to each well and incubate for 2-4 hours at 37°C. [\[6\]](#)[\[7\]](#)
- Aspirate the medium and add 100 µL of solubilization solution to each well to dissolve the formazan crystals.[\[6\]](#)
- Measure the absorbance at 570 nm using a microplate reader.[\[6\]](#)
- Calculate the cell viability as a percentage of the vehicle control and determine the GI₅₀ value for each compound.

Calcium Influx Assay

This assay measures the increase in intracellular calcium concentration following the activation of TRPC channels by Englerin A and its analogues.

Materials:

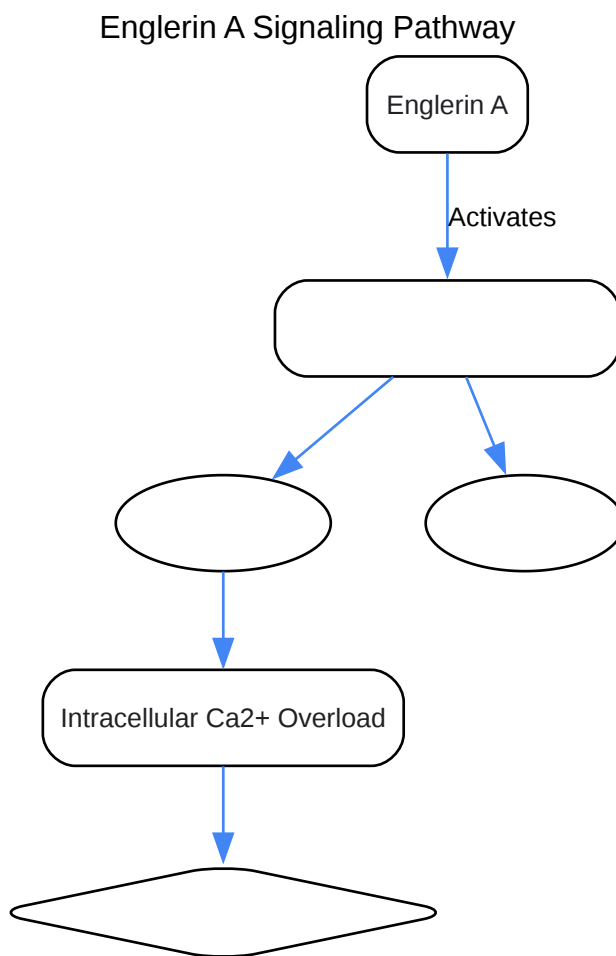
- Cells expressing TRPC4 or TRPC5 (e.g., HEK293T cells)
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM or Calcium 6)
- Englerin A analogues dissolved in DMSO
- 96-well black, clear-bottom plates
- Fluorescence plate reader

Procedure:

- Seed cells into a 96-well plate and incubate overnight.
- Prepare a loading buffer containing the calcium-sensitive dye in assay buffer.
- Remove the culture medium and add the dye loading buffer to each well.
- Incubate the plate at 37°C for 1-2 hours in the dark to allow the dye to enter the cells.
- Wash the cells with assay buffer to remove excess dye.
- Prepare serial dilutions of the Englerin A analogues in assay buffer.
- Place the plate in a fluorescence plate reader and record a baseline fluorescence reading.
- Add the Englerin A analogue solutions to the wells and immediately begin kinetic measurement of fluorescence intensity.
- Monitor the change in fluorescence over time to determine the calcium influx. The peak fluorescence is used to determine the EC50 value.[\[4\]](#)

Visualizations

Diagrams of key signaling pathways and experimental workflows provide a clear visual representation of complex processes.



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Englerin A's mechanism of action.

Cytotoxicity Assay Workflow



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Workflow for determining cell viability.

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